

# (RS)-AMPA monohydrate chemical structure and properties

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## Compound of Interest

Compound Name: (RS)-AMPA monohydrate

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## An In-depth Technical Guide to (RS)-AMPA Monohydrate

This technical guide provides a comprehensive overview of **(RS)-AMPA monohydrate**, a pivotal research tool in the field of neuroscience. It is intended for researchers, scientists, and professionals involved in drug development and neuropharmacological studies. This document details the chemical structure, physicochemical properties, and biological activity of **(RS)-AMPA monohydrate**, along with experimental protocols and signaling pathway diagrams.

## Chemical Structure and Properties

(RS)-AMPA, or ( $\pm$ )- $\alpha$ -Amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid, is a synthetic glutamate analog. The "RS" designation indicates that it is a racemic mixture of its (R) and (S) enantiomers. The biologically active form is the (S)-enantiomer.<sup>[1][2]</sup> The monohydrate form incorporates one molecule of water per molecule of AMPA.

Chemical Structure:

Physicochemical Properties of (RS)-AMPA:

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>10</sub> N <sub>2</sub> O <sub>4</sub>	[1][3]
Molecular Weight	186.17 g/mol	[1][3]
CAS Number	77521-29-0	[1][3][4]
Appearance	Solid	[2]
Purity	≥99% (HPLC)	[3]
Solubility	Soluble to 10 mM in water with gentle warming.	[2][3]
Storage	Store at room temperature.	[3]
InChI Key	UUDAMDVQRQNNHZ-UHFFFAOYSA-N	[3]
SMILES	<chem>CC1=C(CC(N)C(O)=O)C(O)=NO1</chem>	[3]

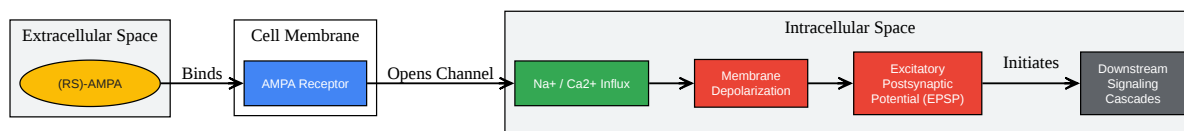
## Biological Activity and Mechanism of Action

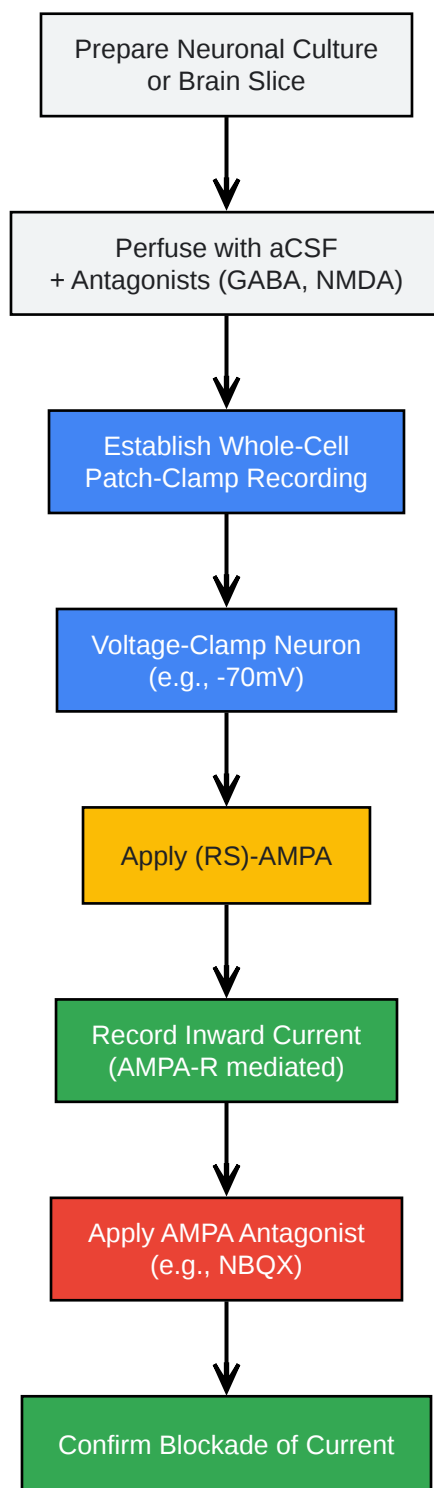
(RS)-AMPA is a potent and selective agonist for the AMPA receptor (AMPA), a subtype of ionotropic glutamate receptors in the central nervous system.[3][4][5][6] AMPA receptors mediate the majority of fast excitatory synaptic transmission in the brain. Unlike the endogenous ligand glutamate, (RS)-AMPA is highly selective for AMPA receptors and does not significantly interact with kainate or NMDA receptors.[4][5][6] This selectivity makes it an invaluable tool for isolating and studying AMPA receptor function.

Upon binding to the AMPA receptor, (RS)-AMPA induces a conformational change that opens the receptor's ion channel, leading to an influx of sodium ions and, in some cases, calcium ions, into the neuron. This influx of positive ions causes depolarization of the neuronal membrane, leading to an excitatory postsynaptic potential (EPSP).[5] The magnitude of this depolarization is dose-dependent.[4][5]

Signaling Pathway of AMPA Receptor Activation:

The following diagram illustrates the canonical signaling pathway initiated by the binding of an agonist like (RS)-AMPA to the AMPA receptor.





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